

Pyraziflumid chemical properties and solubility data

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Compound of Interest

Compound Name: **Pyraziflumid**
Cat. No.: **B610351**

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An In-depth Technical Guide on the Core Chemical Properties and Solubility of **Pyraziflumid**

Introduction

Pyraziflumid is a novel fungicide belonging to the class of succinate dehydrogenase inhibitors (SDHIs).^{[1][2][3]} Discovered and developed by Nihon Nohyaku Co., Ltd., it is chemically identified as a 3-(trifluoromethyl)pyrazine-2-carboxamide derivative.^{[1][2][4]} **Pyraziflumid** demonstrates potent fungicidal activity against a wide spectrum of plant diseases.^{[1][2][3]} This document provides a comprehensive overview of its fundamental chemical properties and solubility data, intended for researchers, scientists, and professionals in drug development.

Chemical Identity and Core Properties

Pyraziflumid is identified by the CAS Registry Number 942515-63-1.^{[1][2][5][6][7]} Its chemical structure and key properties are summarized in the tables below.

Table 1: Chemical Identifiers for Pyraziflumid

| Identifier | Value |
|------------|---|
| IUPAC Name | N-(3',4'-difluoro[1,1'-biphenyl]-2-yl)-3-(trifluoromethyl)pyrazine-2-carboxamide ^{[5][6][7]} |
| CAS Number | 942515-63-1 ^{[1][2][5][6][7]} |
| Synonyms | NNF-0721 ^{[1][2][6]} |

Table 2: Physicochemical Properties of Pyraziflumid

| Property | Value |
|-------------------------------|---------------------------------------|
| Molecular Formula | $C_{18}H_{10}F_5N_3O$ [1][2][5][6][7] |
| Molecular Weight | 379.28 g/mol [1][2][8] |
| Appearance | Pale yellow crystal [1][2] |
| Melting Point | 119°C [1][2][9][10] |
| Partition Coefficient (log P) | 3.51 (at 25°C) [1][2][4][11] |

Solubility Data

The solubility of a compound is a critical parameter in its development and application.

Pyraziflumid is characterized by low water solubility.

Table 3: Solubility of Pyraziflumid

| Solvent | Temperature | Solubility |
|---------|-------------|-----------------------------|
| Water | 20°C | 2.32 mg/L [1][2][4][10][11] |

While specific quantitative data for solubility in various organic solvents is not readily available in the cited literature, a Canadian regulatory document references a study titled "Measurement of Solubility in Organic Solvents for NNF-0721 (PC-33004)," indicating that such data has been generated.[9] However, the results of this study are not detailed in the public domain.

Experimental Protocols

The methodologies for determining the physicochemical properties are crucial for reproducibility and validation of the data.

Melting Point Determination

The melting point of **Pyraziflumid** has been determined using a Mettler FP80 melting point apparatus, with the results reported as uncorrected.[4] This is a standard laboratory technique

where a small sample of the crystalline solid is heated at a controlled rate, and the temperature range over which the substance transitions from a solid to a liquid is observed.

Aqueous Solubility Determination (Shake-Flask Method)

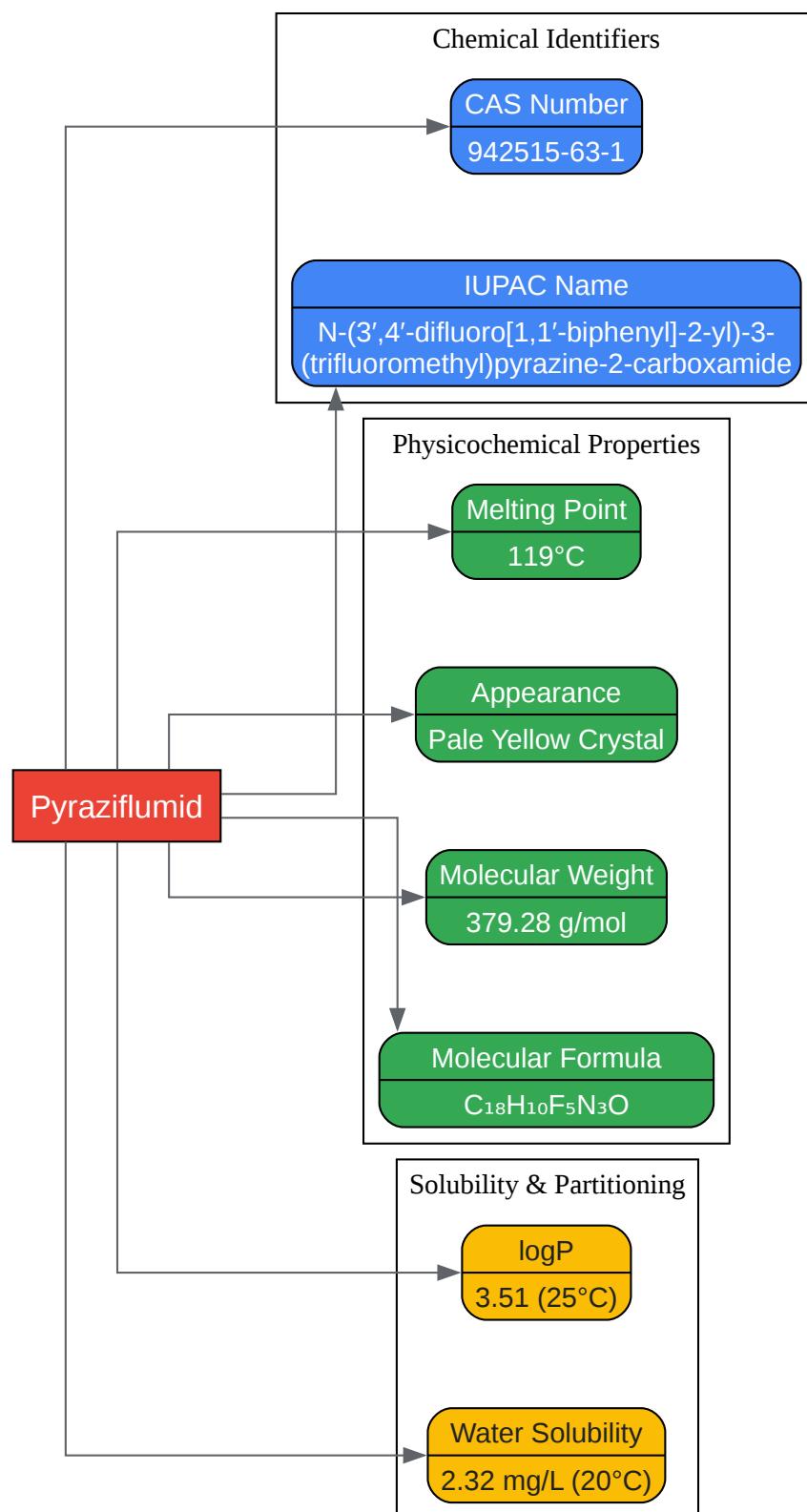
While the specific protocol used for **Pyraziflumid**'s water solubility measurement is not detailed, the standard "shake-flask" method is a widely accepted technique for determining the solubility of poorly soluble compounds.[\[12\]](#)

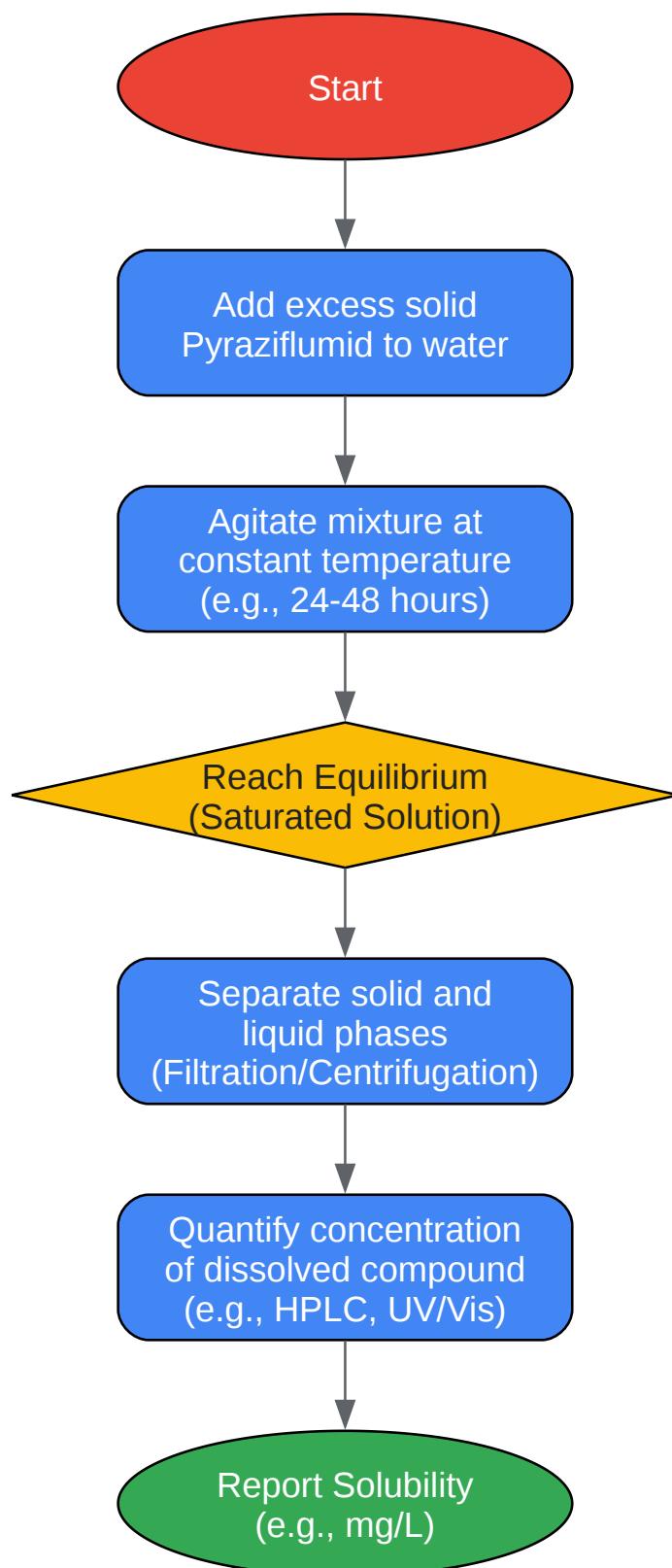
Principle: An excess amount of the solid compound is added to a fixed volume of the solvent (in this case, water). The mixture is then agitated at a constant temperature until equilibrium is reached, which can take 24 to 48 hours.[\[12\]](#) After reaching equilibrium, the undissolved solid is separated from the solution by filtration or centrifugation. The concentration of the dissolved compound in the resulting saturated solution is then quantified using an appropriate analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV/Vis spectroscopy.[\[12\]](#)

Visualizations

Chemical Structure and Properties Overview

The following diagram illustrates the key identifiers and properties of the **Pyraziflumid** molecule.





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